

4-Benzyl-4-methylcyclohexanone CAS number and properties

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Compound of Interest

Compound Name: 4-Benzyl-4-methylcyclohexanone

CAS No.: 54889-02-0

Cat. No.: B1357815

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Technical Monograph: 4-Benzyl-4-methylcyclohexanone

CAS Number: 54889-02-0 Formula: C₁₄H₁₈O Molecular Weight: 202.30 g/mol [\[1\]](#)

Core Identity & Physicochemical Profile[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

4-Benzyl-4-methylcyclohexanone is a gem-disubstituted cyclohexanone derivative. Its structural significance lies in the quaternary carbon at position 4, which introduces a "conformational lock," restricting the ring's flexibility and forcing substituents into specific axial/equatorial orientations. This property is highly valued in medicinal chemistry for designing rigidified analogs of bioactive molecules.

Physicochemical Properties Table

Property	Value / Description	Source/Derivation
Appearance	Viscous oil or low-melting solid	Structural analog comparison
Boiling Point	~320–330 °C (760 mmHg)	Predicted (High MW vs. 4-Me-cyclohexanone)
Density	~1.02–1.05 g/cm ³	Estimated based on benzyl/methyl contribution
LogP	~3.8–4.2	High lipophilicity due to benzyl group
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in water	Lipophilic ketone nature



Critical Note on Data: Some online databases conflate the properties of this compound with 4-methylcyclohexanone (CAS 589-92-4). Researchers must note that the addition of the benzyl group (C₇H₇) significantly increases boiling point and lipophilicity compared to the simple methyl analog.

Synthetic Methodologies: The "Expert" Route

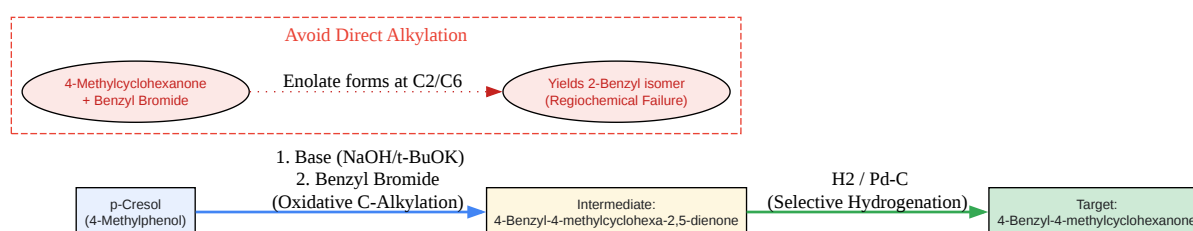
Synthesizing 4,4-disubstituted cyclohexanones is chemically challenging because direct alkylation of 4-substituted cyclohexanones occurs at the α -position (C2/C6), not the γ -position (C4). Therefore, a constructive strategy or dearomatization approach is required.

Method A: Oxidative Dearomatization of p-Cresol (Recommended)

This is the most regiochemically reliable route. It utilizes the phenolic ring of p-cresol to install the quaternary center before reducing the ring to the ketone.

Workflow:

- Alkylation/Dearomatization: p-Cresol (4-methylphenol) is treated with a base and benzyl halide under oxidative conditions (or via "blocked phenol" chemistry) to form the cyclohexadienone intermediate.
- Selective Hydrogenation: The dienone is reduced to the saturated ketone.



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Figure 1: Synthetic pathway contrasting the correct oxidative dearomatization route with the flawed direct alkylation approach.

Protocol Highlights (Theoretical)

- Step 1 (Dearomatization): The reaction of p-cresol with benzyl bromide can be directed to the carbon (C-alkylation) rather than oxygen (O-alkylation) using specific solvent systems (e.g., Toluene/Water with Phase Transfer Catalysts) or by using metal-phenoxides (e.g., Magnesium salts).
- Step 2 (Reduction): Standard catalytic hydrogenation (Pd/C, 1 atm H₂) typically reduces the electron-rich double bonds of the enone system to yield the saturated ketone.

Applications in Drug Discovery

The 4-benzyl-4-methyl motif acts as a specialized scaffold in medicinal chemistry:

- **Conformational Locking:** The gem-disubstitution at C4 creates a "Thorpe-Ingold" effect, biasing the cyclohexane ring into a specific chair conformation. This is crucial for positioning pharmacophores (e.g., the carbonyl group) in a precise 3D orientation to bind receptors.
- **NK1 Antagonists:** This core structure appears in patents related to Neurokinin-1 (NK1) receptor antagonists, used for treating chemotherapy-induced nausea and vomiting (CINV). The benzyl group often occupies a hydrophobic pocket in the receptor.
- **Metabolic Stability:** The quaternary center blocks metabolic oxidation at the C4 position, potentially extending the half-life of the drug candidate compared to a mono-substituted analog.

Safety & Handling (Self-Validating Protocol)

While specific toxicology data for this CAS is limited, its structural class dictates the following safety protocols:

- **Hazard Identification:** Treat as a Skin Irritant (Category 2) and Eye Irritant (Category 2A). The benzyl group increases lipophilicity, facilitating skin absorption.
- **Storage:** Store under inert gas (Nitrogen/Argon) at 2–8°C. Ketones can undergo slow auto-oxidation or aldol condensation if exposed to air/moisture over prolonged periods.
- **Disposal:** Do not release into drains. Dispose of via a licensed chemical incineration plant, as the benzyl moiety makes it resistant to rapid biodegradation.

References

- **Chemical Identification & Precursors**
 - Source: Chemsrvc. (2025).[\[2\]](#)[\[3\]](#) "4-Methylcyclohexanone Precursors and Derivatives." (Identifies p-Cresol as a precursor to CAS 54889-02-0).
- **Synthetic Methodology (Dearomatization)**
 - Source: RSC Chemical Communications. "Novel dienone-phenol type rearrangement of 4,4-disubstituted cyclohexadienone system."

- Patent Literature (Applications)
 - Source: Janssen Pharmaceutica N.V. (2005).[4] "Patent WO2005/108361." [4] (Describes 4-substituted cyclohexanone derivatives in pharmaceutical contexts).

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